

o-Chlorobenzaldehyde: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chlorobenzaldehyde

Cat. No.: B119727

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

o-Chlorobenzaldehyde (**2-chlorobenzaldehyde**) is an aromatic organic compound with the chemical formula C_7H_5ClO . It is a derivative of benzaldehyde with a chlorine atom substituted at the ortho position of the benzene ring. This technical guide provides an in-depth overview of the core physical and chemical characteristics of o-chlorobenzaldehyde, including detailed experimental protocols for their determination and visualizations of key chemical processes. This document is intended to serve as a valuable resource for professionals in research, development, and quality control.

Core Physical and Chemical Properties

The fundamental physical and chemical properties of o-chlorobenzaldehyde are summarized in the tables below. These properties are crucial for its handling, application in synthesis, and safety considerations.

General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₅ ClO	[1][2]
Molecular Weight	140.57 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[2][3][4][5]
Odor	Almond-like, pungent	[1][4][5]
Density	1.248 g/mL at 25 °C	[2][3]
Refractive Index (n _{20/D})	1.566	[3]
Vapor Pressure	0.2977 hPa at 20°C; 0.4372 hPa at 25°C	[1]
Vapor Density	4.86 (air = 1)	[6]

Thermal Properties

Property	Value	Reference(s)
Melting Point	9-12 °C (48-54 °F)	[2][3][4]
Boiling Point	209-215 °C (408-419 °F) at 760 mmHg	[1][2][3][4]
Flash Point	87 °C (189 °F) (closed cup)	[1][3][5]

Solubility Profile

Solvent	Solubility	Reference(s)
Water	1.8 g/L at 20 °C (slightly soluble)	[1] [6]
Ethanol	Soluble	[1] [5]
Diethyl Ether	Soluble	[1] [5]
Acetone	Soluble	[1] [5]
Benzene	Soluble	[1] [5]
Carbon Tetrachloride	Soluble	[1]
Acetonitrile	Slightly soluble	[2]
DMSO	Sparingly soluble	[2]

Experimental Protocols

The determination of the physical characteristics of o-chlorobenzaldehyde should be conducted using standardized methodologies to ensure accuracy and reproducibility. The following protocols are based on the OECD Guidelines for the Testing of Chemicals.

Melting Point/Melting Range (OECD Guideline 102)

The melting point is determined as the temperature at which the phase transition from solid to liquid occurs at atmospheric pressure.[\[7\]](#)

- Apparatus: Capillary tube apparatus (liquid bath or metal block), Kofler hot bench, or Differential Scanning Calorimetry (DSC).[\[8\]](#)[\[9\]](#)
- Methodology (Capillary Tube Method):
 - A small, dried sample of o-chlorobenzaldehyde is introduced into a capillary tube, which is then sealed at one end.
 - The capillary tube is placed in a heating bath or block adjacent to a calibrated thermometer.

- The temperature is raised at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the first signs of melting are observed and the temperature at which the last solid particle disappears are recorded as the melting range.[7][8]

Boiling Point (OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.[2][5]

- Apparatus: Ebulliometer, dynamic vapor pressure apparatus, or distillation apparatus.[2][5]
- Methodology (Distillation Method):
 - A sample of o-chlorobenzaldehyde is placed in a distillation flask.
 - The flask is heated, and the temperature of the vapor is measured with a calibrated thermometer.
 - The boiling point is the temperature at which the liquid and vapor phases are in equilibrium at a given external pressure. The temperature should remain constant during the distillation of a pure substance.[2][6]

Density of Liquids (OECD Guideline 109)

Density is the mass per unit volume of a substance.[4][10][11]

- Apparatus: Hydrometer, oscillating densitometer, or pycnometer.[4][10][11][12]
- Methodology (Pycnometer Method):
 - The mass of a clean, dry pycnometer is determined.
 - The pycnometer is filled with o-chlorobenzaldehyde, and its mass is measured again.
 - The volume of the pycnometer is known or can be calibrated using a liquid of known density (e.g., water).

- The density is calculated by dividing the mass of the o-chlorobenzaldehyde by the volume of the pycnometer.[\[4\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Water Solubility (OECD Guideline 105)

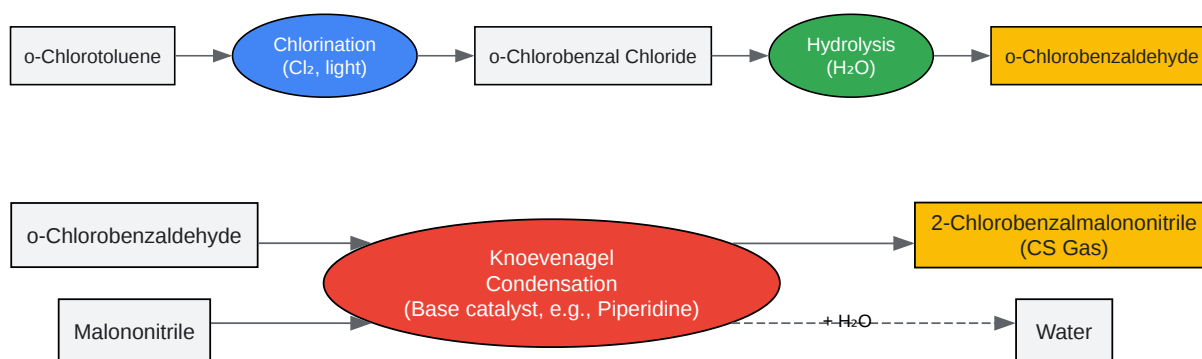
Water solubility is the saturation mass concentration of a substance in water at a given temperature.[\[3\]](#)[\[13\]](#)[\[14\]](#)

- Apparatus: Flask with a stirrer, analytical balance, and a method for quantifying the concentration of o-chlorobenzaldehyde (e.g., chromatography).[\[3\]](#)[\[13\]](#)[\[14\]](#)
- Methodology (Flask Method):
 - An excess amount of o-chlorobenzaldehyde is added to a known volume of water in a flask.
 - The mixture is agitated at a constant temperature until equilibrium is reached.
 - The solution is then filtered to remove any undissolved substance.
 - The concentration of o-chlorobenzaldehyde in the aqueous solution is determined using a suitable analytical method.[\[3\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Chemical Synthesis and Reactions

Synthesis of o-Chlorobenzaldehyde

A common industrial method for the synthesis of o-chlorobenzaldehyde is the chlorination of o-chlorotoluene followed by hydrolysis.[\[16\]](#)[\[17\]](#)[\[18\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Physical chemical testing studies | Essem Compliance [essem-compliance.com]
- 2. laboratuar.com [laboratuar.com]
- 3. oecd.org [oecd.org]
- 4. oecd.org [oecd.org]
- 5. oecd.org [oecd.org]
- 6. lcslaboratory.com [lcslaboratory.com]
- 7. oecd.org [oecd.org]
- 8. OECD n°102: Melting point/Melting interval - Analytice [analytice.com]
- 9. laboratuar.com [laboratuar.com]
- 10. oecd.org [oecd.org]
- 11. oecd.org [oecd.org]
- 12. OECD n°109: Density of liquids and solids - Analytice [analytice.com]
- 13. oecd.org [oecd.org]

- 14. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 15. OECD 105 - Water Solubility Test at 20°C - Analytice [analytice.com]
- 16. snowwhitechem.com [snowwhitechem.com]
- 17. CN106977381A - Synthesis process of o-chlorobenzaldehyde - Google Patents [patents.google.com]
- 18. US3624157A - Process for preparing ortho-chlorobenzaldehyde - Google Patents [patents.google.com]
- To cite this document: BenchChem. [o-Chlorobenzaldehyde: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b119727#o-chlorobenzaldehyde-physical-characteristics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com